

Application Notes and Protocols for Reactions Involving 2,4-Diaminomesitylene

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Compound of Interest

Compound Name: 2,4-Diaminomesitylene

Cat. No.: B7775592

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Introduction: The Versatility of a Sterically Hindered Diamine

2,4-Diaminomesitylene, also known as 2,4,6-trimethyl-1,3-phenylenediamine, is a unique aromatic diamine whose structure is distinguished by the presence of three methyl groups on the benzene ring.[1] This substitution pattern imparts significant steric hindrance around the two primary amine functionalities, influencing their reactivity and leading to the formation of materials with distinct properties. The methyl groups enhance solubility in organic solvents, improve thermal stability, and create a rigid, contorted backbone when incorporated into polymers.[2]

These characteristics make **2,4-Diaminomesitylene** a valuable building block in polymer science, particularly in the synthesis of high-performance polyimides, and a versatile intermediate in the production of specialty dyes and other fine chemicals.[1][3] This guide provides detailed experimental protocols for two representative reactions of **2,4-Diaminomesitylene**: the synthesis of a polyimide via polycondensation and the preparation of an azo dye through a diazotization-coupling sequence.

Physicochemical Properties of 2,4-Diaminomesitylene

A summary of key properties for **2,4-Diaminomesitylene** (CAS No: 3102-70-3) is provided below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ N ₂	[4][5]
Molecular Weight	150.22 g/mol	[4][6]
Appearance	White to yellow or orange powder/crystal	[2]
Melting Point	89-91 °C	[7][8]
Boiling Point	297.7 °C at 760 mmHg	[7]
Solubility	Slightly soluble in DMSO and Methanol. Water solubility: 22.7 g/L at 20°C.	[7]
IUPAC Name	2,4,6-trimethylbenzene-1,3-diamine	[4]

Critical Safety and Handling Precautions

2,4-Diaminomesitylene is classified as a hazardous substance and requires careful handling to minimize risk.

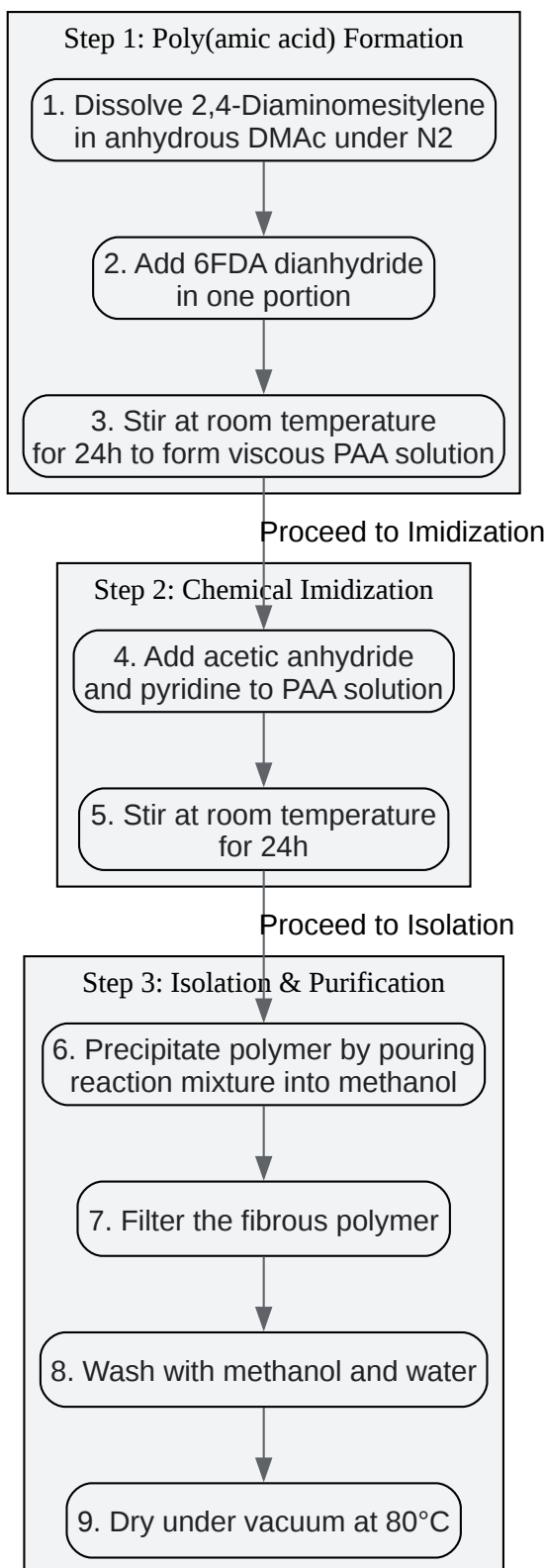
- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[2][4] It causes skin irritation and serious eye irritation.[4][8]
- Personal Protective Equipment (PPE): Always handle this compound inside a certified chemical fume hood.[9] Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., butyl, neoprene; nitrile is not recommended for prolonged contact with anilines), and chemical splash goggles.[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[7][9] The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation, as aromatic amines can be air-sensitive.[7][10]
- Waste Disposal: Dispose of waste as hazardous chemical waste in accordance with local regulations. Do not dispose of down the drain.[9]

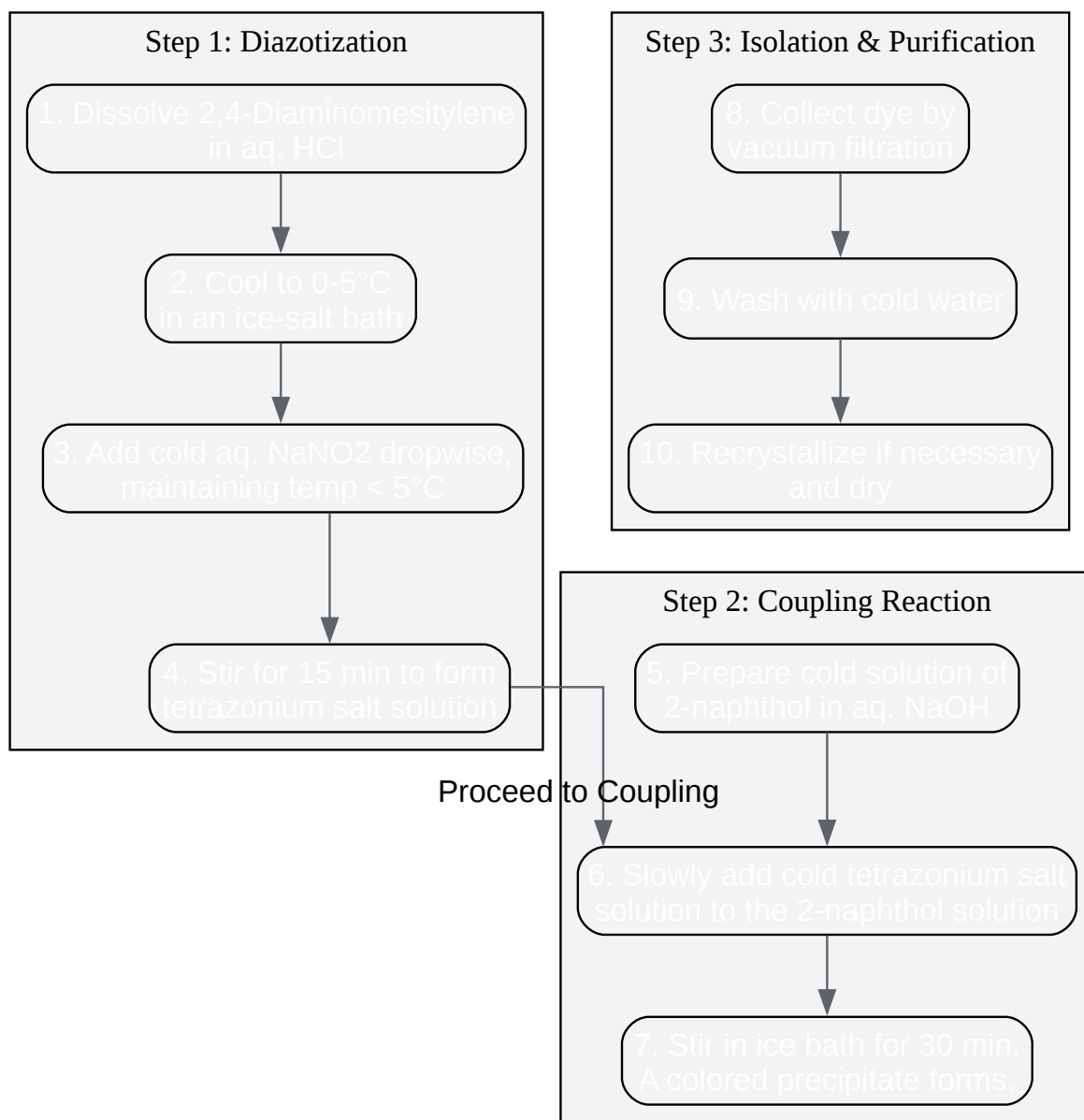
Application Protocol 1: Synthesis of a High-Performance Polyimide

Aromatic polyimides are a class of super engineering polymers renowned for their exceptional thermal stability, chemical resistance, and mechanical properties.^[3] The conventional synthesis is a two-step process. First, a diamine and a dianhydride react at room temperature in a polar aprotic solvent to form a soluble poly(amic acid) (PAA) precursor. Second, this PAA is converted into the final polyimide through thermal or chemical imidization, which involves a cyclodehydration reaction.^{[11][12]}

This protocol details the synthesis of a polyimide from **2,4-Diaminomesitylene** and 4,4'-(Hexafluoroisopropylidene)diphthalic anhydride (6FDA), a common fluorinated dianhydride used to enhance polymer solubility and optical transparency.^[11]

Workflow for Polyimide Synthesis





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